

Navigating the Solubility Landscape of Ac-Cys(Trt)-OH: A Technical Guide

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Compound of Interest

Compound Name: Ac-Cys(Trt)-OH

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This in-depth technical guide provides a comprehensive overview of the solubility of N-acetyl-S-trityl-L-cysteine (**Ac-Cys(Trt)-OH**) in common organic solvents. Understanding the solubility of this critical raw material is paramount for its effective use in peptide synthesis, drug discovery, and development. This document compiles available solubility data, outlines a general experimental protocol for solubility determination, and presents a logical workflow for solvent selection.

Understanding Ac-Cys(Trt)-OH

Ac-Cys(Trt)-OH is a protected form of the amino acid cysteine, widely utilized in solid-phase peptide synthesis (SPPS). The N-acetyl group protects the amine terminus, while the bulky trityl group safeguards the thiol side chain from undesired side reactions, such as oxidation and disulfide bond formation. The solubility of this reagent in various organic solvents is a critical factor for efficient coupling reactions and the overall success of peptide synthesis.

Solubility Data of Ac-Cys(Trt)-OH and Related Compounds

Precise quantitative solubility data for **Ac-Cys(Trt)-OH** in a range of organic solvents is not extensively documented in publicly available literature. However, qualitative descriptions and

data for structurally similar compounds provide valuable insights. The following table summarizes the available information.

Compound	Solvent	Chemical Class	Solubility	Temperature (°C)	Source
Ac-D-Cys(Trt)-OH	Dimethylformamide (DMF)	Amide	Freely Soluble	Not Specified	[1]
Ac-D-Cys(Trt)-OH	Dichloromethane (DCM)	Chlorinated	Freely Soluble	Not Specified	[1]
Ac-D-Cys(Trt)-OH	N-Methyl-2-pyrrolidone (NMP)	Amide	Freely Soluble	Not Specified	[1]
H-Cys(Trt)-OH	Dimethyl Sulfoxide (DMSO)	Sulfoxide	≥124.4 mg/mL	Not Specified	[2]
H-Cys(Trt)-OH	Dimethyl Sulfoxide (DMSO)	Sulfoxide	up to 20 mg/mL	Not Specified	[3]
H-Cys(Trt)-OH	Dimethyl Sulfoxide (DMSO)	Sulfoxide	5 mg/mL (13.75 mM)	Not Specified	[4]
H-Cys(Trt)-OH	Dimethyl Sulfoxide (DMSO)	Sulfoxide	Soluble to 50 mM	Not Specified	[5]

Note: The quantitative data presented is for H-Cys(Trt)-OH, which lacks the N-acetyl group of the target compound, and the qualitative data is for the D-enantiomer. This information should be used as a guideline, and solubility should be experimentally verified for Ac-L-Cys(Trt)-OH in the specific solvent and conditions of interest.

Experimental Protocol for Solubility Determination

The following is a general, standardized protocol for determining the solubility of a protected amino acid like **Ac-Cys(Trt)-OH** in an organic solvent.

Objective: To determine the saturation solubility of **Ac-Cys(Trt)-OH** in a given organic solvent at a specified temperature.

Materials:

- **Ac-Cys(Trt)-OH**
- Selected organic solvent(s) (e.g., DMF, DCM, NMP, DMSO)
- Analytical balance
- Vortex mixer
- Thermostatically controlled shaker or water bath
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector
- Volumetric flasks and pipettes
- Syringe filters (0.22 μm)

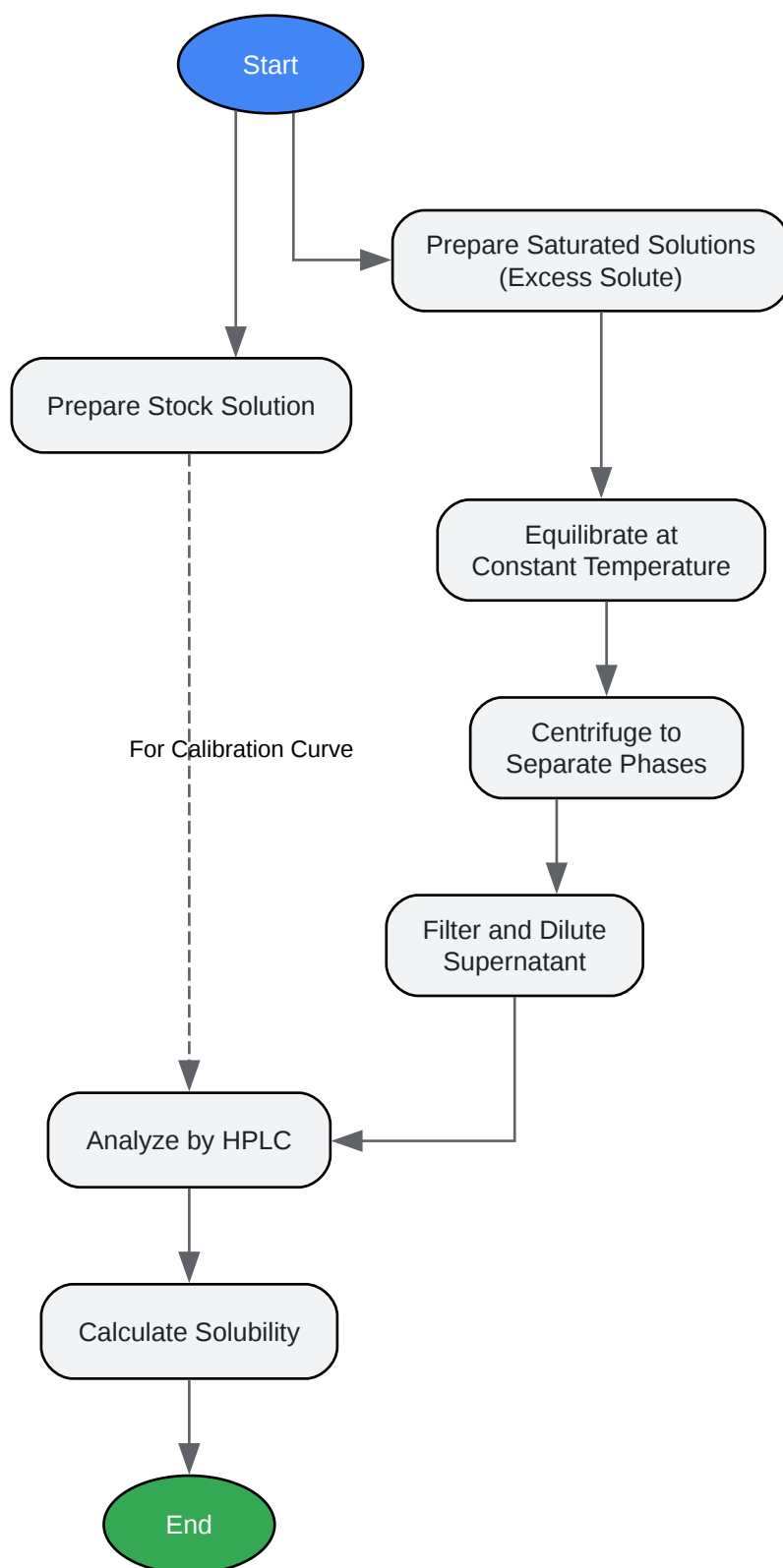
Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **Ac-Cys(Trt)-OH** in the chosen solvent at a concentration known to be soluble.
- Preparation of Saturated Solutions:
 - Add an excess amount of **Ac-Cys(Trt)-OH** to a known volume of the solvent in a series of vials.
 - Seal the vials to prevent solvent evaporation.

- Equilibration:
 - Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the samples for a sufficient period (e.g., 24-72 hours) to ensure equilibrium is reached.
- Phase Separation:
 - Centrifuge the vials at a high speed to pellet the undissolved solid.
- Sample Preparation for Analysis:
 - Carefully withdraw an aliquot of the supernatant, ensuring no solid material is disturbed.
 - Filter the aliquot through a 0.22 µm syringe filter into a clean vial.
 - Dilute the filtered supernatant with a known volume of the solvent to bring the concentration within the calibration range of the analytical method.
- Quantitative Analysis:
 - Analyze the diluted samples using a validated HPLC method to determine the concentration of **Ac-Cys(Trt)-OH**.
 - Prepare a calibration curve using the stock solution to quantify the concentration in the samples.
- Calculation of Solubility:
 - Calculate the concentration of **Ac-Cys(Trt)-OH** in the saturated solution, taking into account the dilution factor.
 - Express the solubility in appropriate units (e.g., mg/mL, g/L, or mol/L).

Visualization of Experimental and Logical Workflows

The following diagrams illustrate the experimental workflow for solubility determination and a logical approach to selecting a suitable solvent.



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Caption: Experimental workflow for determining the solubility of **Ac-Cys(Trt)-OH**.

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